2-Chloroethyl benzenesulfonate synthesis and characterization

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Compound of Interest

Compound Name:	*2-Chloroethyl Benzenesulfonate*
CAS No.:	*16670-48-7*
Cat. No.:	*B093703*

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An In-Depth Technical Guide to the Synthesis and Characterization of **2-Chloroethyl Benzenesulfonate**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This guide provides a comprehensive technical overview of **2-Chloroethyl benzenesulfonate** (CEBS), a valuable bifunctional reagent in organic synthesis. The document details a robust laboratory-scale synthesis protocol, explains the underlying chemical principles, and outlines a full suite of modern analytical techniques for its characterization. By integrating field-proven insights with established chemical theory, this guide serves as an essential resource for professionals requiring a thorough understanding of this compound's preparation and verification.

Introduction and Significance

2-Chloroethyl benzenesulfonate, with CAS number 16670-48-7, is an organic compound featuring both a reactive chloroethyl group and a benzenesulfonate ester.[1] This dual

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functionality makes it a highly versatile intermediate. The benzenesulfonate group is an excellent leaving group, facilitating nucleophilic substitution reactions, while the terminal chlorine atom provides a secondary site for further chemical transformations. This structure is particularly useful in medicinal chemistry and materials science for introducing a benzenesulfonyloxyethyl moiety or for acting as a linker in the synthesis of more complex molecules. Understanding its synthesis and confirming its purity are paramount for its successful application in multi-step synthetic pathways.

Table 1: Physicochemical Properties of **2-Chloroethyl Benzenesulfonate**

Property	Value
Molecular Formula	$C_8H_9ClO_3S$
Molecular Weight	220.67 g/mol [2]
Appearance	Typically a colorless to pale yellow liquid or low-melting solid
CAS Number	16670-48-7[1]

Synthesis of 2-Chloroethyl Benzenesulfonate

The synthesis of **2-Chloroethyl benzenesulfonate** is most effectively achieved through the esterification of 2-chloroethanol with benzenesulfonyl chloride. This reaction is a classic example of sulfonate ester formation and requires a base to neutralize the hydrochloric acid (HCl) byproduct, driving the reaction to completion.

Reaction Scheme and Mechanism

The overall reaction is as follows:

Scheme 1: Synthesis of **2-Chloroethyl Benzenesulfonate**

Causality Behind the Mechanism: The reaction proceeds via a nucleophilic attack of the hydroxyl group of 2-chloroethanol on the highly electrophilic sulfur atom of benzenesulfonyl chloride.

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- Nucleophilic Attack: The lone pair of electrons on the oxygen atom of 2-chloroethanol attacks the sulfur atom of benzenesulfonyl chloride. Benzenesulfonyl chloride is a potent electrophile due to the strong electron-withdrawing effects of the two oxygen atoms and the chlorine atom attached to the sulfur.[3]
- Tetrahedral Intermediate: This attack forms a transient tetrahedral intermediate.
- Leaving Group Departure: The intermediate collapses, expelling the chloride ion, which is a good leaving group.
- Proton Abstraction: The resulting protonated sulfonate ester is deprotonated by a base (e.g., pyridine or triethylamine) to yield the final product, **2-Chloroethyl benzenesulfonate**. The base also serves the critical role of sequestering the HCl generated, preventing it from participating in unwanted side reactions, such as the acid-catalyzed degradation of the product or starting materials.

Detailed Experimental Protocol

This protocol is a self-validating system, incorporating in-process checks and a thorough purification sequence to ensure high purity of the final product.

Reagents and Materials:

- Benzenesulfonyl Chloride (≥99%)
- 2-Chloroethanol (≥99%)
- Pyridine (anhydrous, ≥99.8%) or Triethylamine (anhydrous, ≥99.5%)
- Dichloromethane (DCM, anhydrous)
- Hydrochloric Acid (1 M aqueous solution)
- Saturated Sodium Bicarbonate ($NaHCO_3$) solution
- Brine (saturated NaCl solution)
- Anhydrous Magnesium Sulfate ($MgSO_4$) or Sodium Sulfate (Na_2SO_4)

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- Round-bottom flask, magnetic stirrer, dropping funnel, ice bath, separatory funnel, rotary evaporator.

Step-by-Step Methodology:

- Reaction Setup: In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, dissolve 2-chloroethanol (1.0 eq.) and pyridine (1.2 eq.) in anhydrous dichloromethane (DCM).
- Cooling: Cool the reaction mixture to 0 °C using an ice-water bath. This is crucial to control the exothermic nature of the reaction and to minimize potential side reactions.
- Addition of Sulfonyl Chloride: Add a solution of benzenesulfonyl chloride (1.1 eq.) in anhydrous DCM dropwise to the stirred mixture over 30-60 minutes, ensuring the internal temperature does not exceed 5 °C.
- Reaction Progression: After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for 4-12 hours. The progress can be monitored by Thin Layer Chromatography (TLC) until the starting alcohol is consumed.
- Workup - Quenching: Once the reaction is complete, cool the mixture again to 0 °C and slowly add 1 M HCl to quench the reaction and neutralize the excess pyridine. The aqueous layer should be acidic (pH 1-2).
- Workup - Extraction: Transfer the mixture to a separatory funnel. Separate the organic layer. Wash the organic layer sequentially with 1 M HCl, saturated $NaHCO_3$ solution, and finally with brine. The bicarbonate wash removes any residual acid, and the brine wash aids in removing water from the organic phase.
- Drying and Concentration: Dry the isolated organic layer over anhydrous $MgSO_4$, filter, and concentrate the solvent under reduced pressure using a rotary evaporator to yield the crude product.
- Purification: The crude product can be further purified by vacuum distillation or flash column chromatography on silica gel if necessary to remove any remaining impurities.

Characterization and Data Analysis

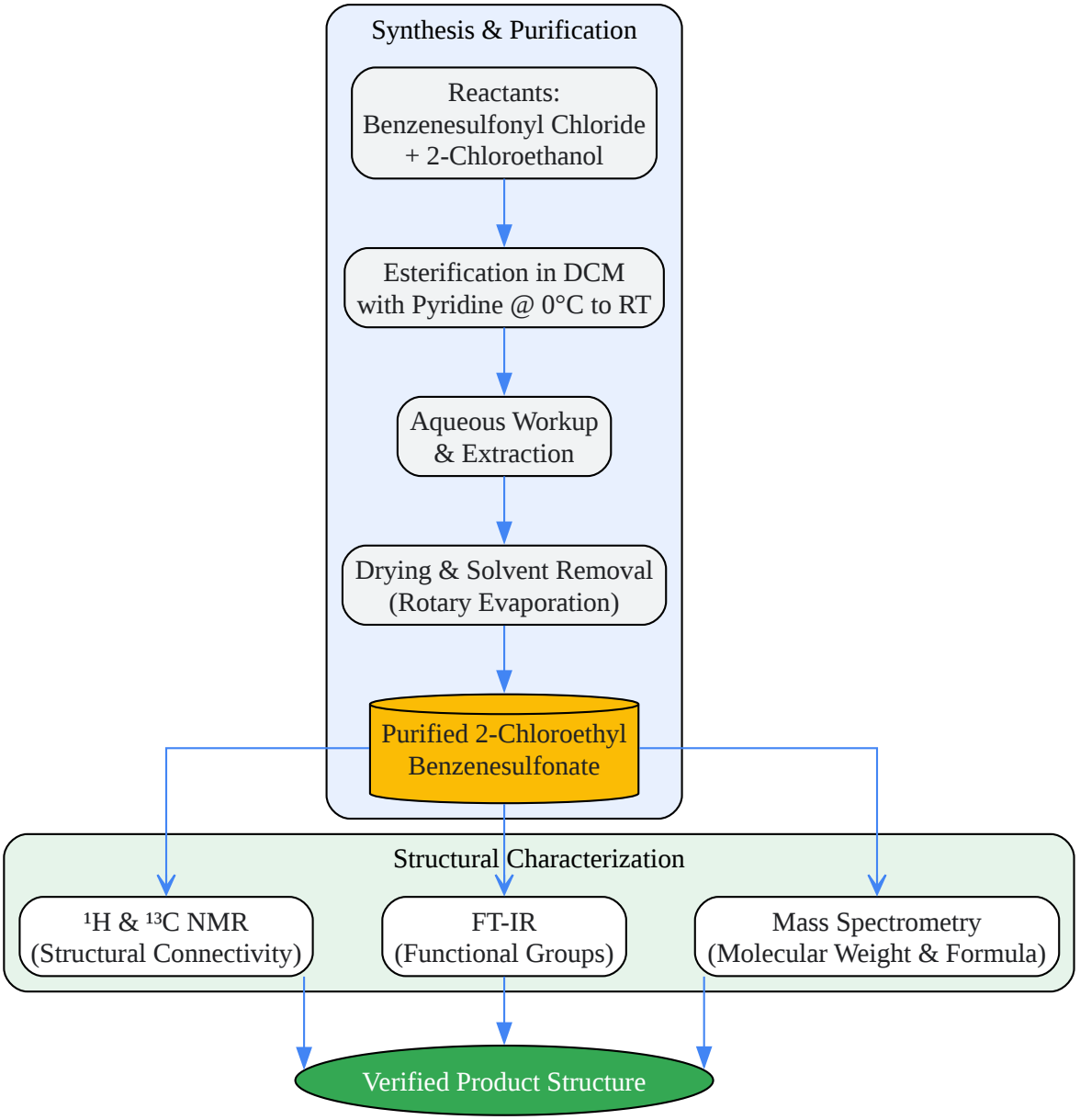
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Comprehensive characterization is essential to confirm the identity, structure, and purity of the synthesized **2-Chloroethyl benzenesulfonate**.

Spectroscopic Analysis Workflow

The workflow for confirming the product's identity involves a combination of Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

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Caption: Workflow from synthesis to structural verification.

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Expected Spectroscopic Data

The following table summarizes the expected data from key analytical techniques.

Table 2: Summary of Expected Characterization Data

Technique	Expected Result	Interpretation
^{1}H NMR ($CDCl_3$, 400 MHz)	δ 7.95-7.90 (m, 2H), δ 7.70-7.55 (m, 3H), δ 4.45 (t, 2H), δ 3.75 (t, 2H)	Aromatic protons ortho to SO_2 (7.9 ppm) and meta/para (7.6 ppm). Triplet for -O-CH_2- and triplet for -CH_2-Cl confirm the ethyl bridge.
^{13}C NMR ($CDCl_3$, 100 MHz)	δ 135.5, 134.0, 129.5, 128.0, 69.0, 41.0	Aromatic carbons (128-136 ppm). Aliphatic carbons: -O-CH_2- (~69 ppm) and -CH_2-Cl (~41 ppm).[4]
FT-IR (ATR)	ν ~1365 cm^{-1} (strong), ν ~1180 cm^{-1} (strong), ν ~1090 cm^{-1} (strong), ν ~750 cm^{-1} (strong)	Asymmetric and symmetric S=O stretching. C-O stretching. C-Cl stretching.
Mass Spec. (EI)	m/z 220/222 (M^+), 141, 77	Molecular ion peak showing the characteristic 3:1 isotope pattern for chlorine.[2] Fragment peak for $[PhSO_2]^+$ (m/z 141) and $[Ph]^+$ (m/z 77).

Safety, Handling, and Storage

Hazard Profile:

- **2-Chloroethyl benzenesulfonate** is expected to be an irritant to the skin, eyes, and respiratory system. Sulfonylating agents are reactive and should be handled with care.[5]
- The starting material, benzenesulfonyl chloride, is corrosive and lachrymatory. 2-Chloroethanol is toxic.[6]

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Handling Precautions:

- All manipulations should be performed inside a certified chemical fume hood.
- Wear appropriate Personal Protective Equipment (PPE), including safety goggles, a lab coat, and nitrile or neoprene gloves.[7]

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Keep away from moisture, as the compound can hydrolyze. Store away from strong bases and oxidizing agents.[7]

Applications in Drug Development and Research

2-Chloroethyl benzenesulfonate is a valuable alkylating agent. Its utility stems from the excellent leaving group ability of the benzenesulfonate moiety, which is readily displaced by a wide range of nucleophiles. This allows for the facile introduction of the 2-chloroethyl group into various molecular scaffolds. This functionality is a precursor to many other groups, making it a key intermediate in the synthesis of pharmaceuticals and other high-value organic compounds. [8]

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